

4-Chloro-6-(trifluoromethyl)pyridin-3-amine safety data sheet

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Compound of Interest

Compound Name: 4-Chloro-6-(trifluoromethyl)pyridin-3-amine

Cat. No.: B1422355

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An In-depth Technical Guide to the Safe Handling of **4-Chloro-6-(trifluoromethyl)pyridin-3-amine**

Audience: Researchers, scientists, and drug development professionals.

This guide provides a comprehensive overview of the safety protocols and handling procedures for **4-Chloro-6-(trifluoromethyl)pyridin-3-amine**. As a Senior Application Scientist, the following content is synthesized from established safety data sheets and best laboratory practices to ensure scientific integrity and promote a self-validating system of safety in your research environment. The focus is not merely on procedure, but on the causal relationship between the chemical's properties and the requisite safety measures.

Core Hazard Profile and Identification

4-Chloro-6-(trifluoromethyl)pyridin-3-amine is a substituted pyridine derivative commonly used as a building block in medicinal chemistry and materials science. Understanding its fundamental properties is the first step in establishing a safe handling protocol.

Table 1: Chemical Identification

| Identifier | Value | Source |
|-------------------|---|---|
| IUPAC Name | 4-chloro-6-(trifluoromethyl)pyridin-3-amine | [1] [2] |
| CAS Number | 1196153-86-2 | [1] [2] [3] |
| Molecular Formula | C ₆ H ₄ ClF ₃ N ₂ | [1] |

| Molecular Weight | 196.56 g/mol |[\[1\]](#) |

The primary hazards associated with this compound are clearly defined under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.[\[4\]](#) It is classified as an irritant and may be harmful if swallowed.

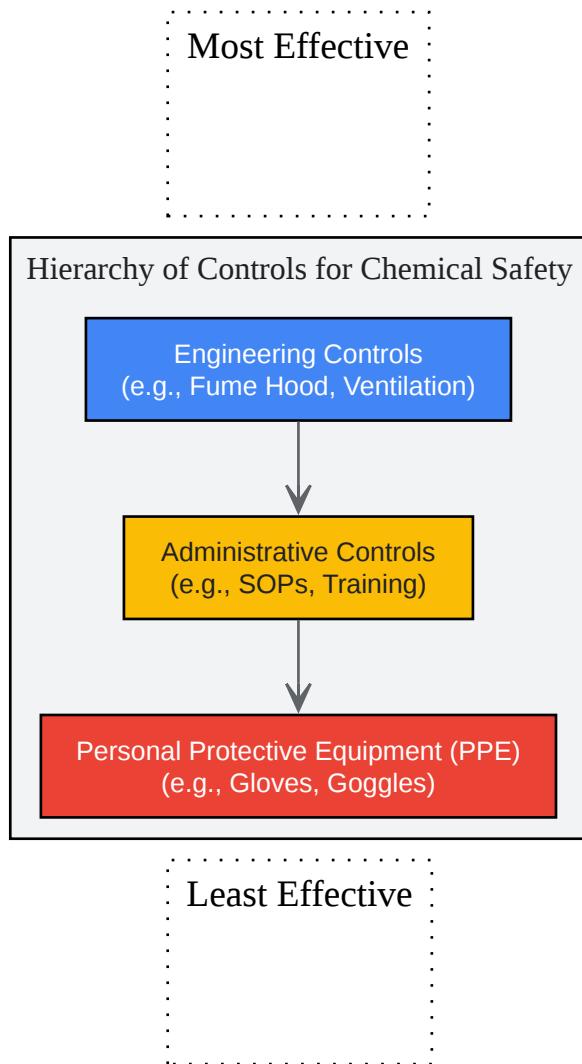
Table 2: GHS Hazard Classification Summary

| Classification | GHS Pictogram | Signal Word | Hazard Statement Codes |
|---|--|--|---|
| Skin Irritation (Category 2) | GHS07 (Irritant)[2] | Warning[1][5] | H315: Causes skin irritation.[1][5] |
| Serious Eye Irritation (Category 2) | GHS07 (Irritant) [2] | Warning [1] [5] | H319: Causes serious eye irritation. [1] [5] |
| Specific Target Organ | | | |
| Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation | GHS07 (Irritant) [2] | Warning [1] [5] | H335: May cause respiratory irritation. [1] [5] |

| Acute Toxicity - Oral (Category 4) | GHS07 (Irritant)[\[2\]](#) | Warning[\[1\]](#)[\[5\]](#) | H302: Harmful if swallowed.[\[2\]](#)[\[6\]](#) |

The Rationale Behind a Multi-Layered Safety Approach

A robust safety protocol is built on a hierarchy of controls. This approach prioritizes the most effective measures to mitigate risk, with personal protective equipment (PPE) serving as the final, critical barrier between the researcher and the chemical hazard.



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Caption: The Hierarchy of Controls prioritizes engineering and administrative measures over sole reliance on PPE.

Causality of Hazards

- Respiratory Irritation (H335): As a solid, this compound can easily become airborne as a fine dust during handling (e.g., weighing, transferring). Inhalation of these particles can irritate the mucous membranes of the respiratory tract. This is the primary rationale for mandating the use of a certified chemical fume hood.
- Skin and Eye Irritation (H315, H319): Direct contact with the compound can lead to localized inflammation, redness, and discomfort.[\[1\]](#)[\[5\]](#) The trifluoromethyl and chloro- groups can enhance the reactivity and lipophilicity of the molecule, potentially facilitating interaction with skin and eye tissues. This necessitates the use of appropriate gloves and eye protection at all times.

Exposure Controls and Personal Protection

Engineering controls are the first line of defense. All work involving solid **4-Chloro-6-(trifluoromethyl)pyridin-3-amine** or its solutions must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[5\]](#)[\[7\]](#) Safety showers and eyewash stations must be readily accessible.[\[7\]](#)

Personal Protective Equipment (PPE) Protocol

The selection of PPE is not arbitrary; it is dictated by the specific hazards of the chemical.

Table 3: Recommended PPE for Handling **4-Chloro-6-(trifluoromethyl)pyridin-3-amine**

| Body Part | Protection | Standard | Rationale & Field Insights |
|-----------|---|--|---|
| Eyes/Face | Safety goggles with side shields or a face shield. | EN 166 (EU) or ANSI Z87.1 (US). [6] [8] | <p>Standard safety glasses are insufficient. Goggles provide a seal to protect against airborne dust and accidental splashes.</p> |
| Hands | Compatible chemical-resistant gloves (e.g., Nitrile). | EN 374. | <p>Gloves must be inspected for tears or pinholes before each use. Double-gloving is recommended for handling larger quantities.</p> <p>Contaminated gloves should be removed using a proper technique to avoid skin contact and disposed of as hazardous waste.[7] [9]</p> |
| Body | Laboratory coat. | N/A. | <p>A standard lab coat protects personal clothing from minor spills and dust. For larger scale operations, chemical-resistant coveralls may be warranted.[10]</p> |

| Respiratory | None required if handled in a fume hood. | N/A. | If engineering controls fail or for emergency situations, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates should be used.[7][11][12] |

Methodologies for Safe Laboratory Operations

Adherence to validated Standard Operating Procedures (SOPs) is crucial for mitigating risk.

Protocol for Weighing and Transferring Solid Compound

- Preparation: Don all required PPE as outlined in Table 3.
- Work Area: Perform all operations within a chemical fume hood to contain any airborne dust.
- Dispensing: Use a spatula to carefully transfer the desired amount of the solid from the stock bottle to a tared weigh boat or vessel. Avoid generating dust by using slow, deliberate movements.
- Closure: Promptly and securely close the main stock container after dispensing.
- Cleanup: Gently wipe down the spatula and any surfaces within the fume hood that may have been exposed to dust using a solvent-dampened cloth (e.g., ethanol). Dispose of the cloth as solid chemical waste.
- Hand Washing: After the procedure is complete and PPE is removed, wash hands thoroughly with soap and water.[5][7]

Protocol for Storage

- Container: Keep the container tightly closed to prevent moisture ingress and contamination. [5]
- Location: Store in a dry, cool, and well-ventilated area designated for chemical storage.[5][13] Some suppliers recommend refrigerated storage.[11]
- Security: The compound should be stored in a locked cabinet or area to restrict access to authorized personnel only, as indicated by the P405 precautionary statement.[5][7]

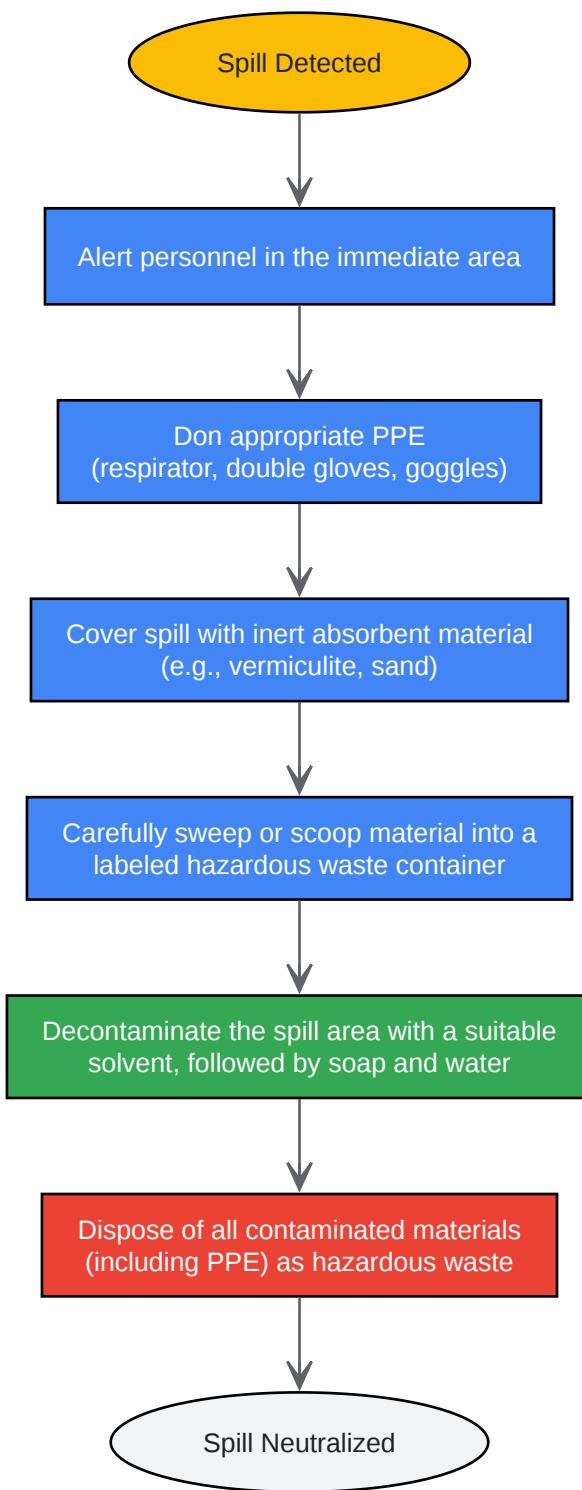
- Compatibility: Store away from strong oxidizing agents.[13][14]

Emergency Response and First Aid

Immediate and appropriate action is critical in the event of an accidental release or exposure.

Accidental Release Measures

The response to a spill is dictated by its scale. The following workflow is designed for small-scale laboratory spills. For large spills, evacuate the area and contact institutional safety personnel.



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Caption: A stepwise workflow for responding to a small laboratory spill.

Key Environmental Precaution: Prevent the spilled material from entering drains, waterways, or soil.[5][7]

First-Aid Protocols

- Inhalation: Immediately move the affected person to fresh air.[5] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[5][11]
- Skin Contact: Immediately remove all contaminated clothing.[5] Flush the affected skin with copious amounts of running water for at least 15 minutes.[5][11] Seek medical attention if irritation develops or persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[5][11] Remove contact lenses if present and easy to do.[5] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[5] Rinse the mouth thoroughly with water. Never give anything by mouth to an unconscious person.[5][15] Call a poison control center or physician immediately.[5]

Disposal and Decontamination

- Waste Disposal: Dispose of unused material and contaminated waste in a designated, labeled, and sealed hazardous waste container according to local, state, and federal regulations.[5] This may involve incineration at a licensed chemical destruction plant.[15] Do not dispose of down the drain.[7]
- Decontamination: All glassware and equipment should be thoroughly rinsed with a suitable organic solvent followed by washing with soap and water.

Stability and Reactivity

- Chemical Stability: The compound is stable under recommended storage conditions.[11]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[13][14]

- Hazardous Decomposition Products: Thermal decomposition can lead to the release of toxic and irritating gases and vapors, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), hydrogen chloride gas, and hydrogen fluoride.[14][16]

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